

An In-depth Technical Guide to the Physical Properties of 2-(Hydroxymethyl)cyclobutanone

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)cyclobutanone

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Introduction

2-(Hydroxymethyl)cyclobutanone is a bifunctional organic molecule that has garnered interest within the scientific community, particularly in the realms of organic synthesis and medicinal chemistry. Its structure, which incorporates both a ketone and a primary alcohol within a strained cyclobutane ring, makes it a versatile building block for the synthesis of more complex molecules. The inherent ring strain of the cyclobutane moiety and the presence of two reactive functional groups offer unique opportunities for chemical transformations. Understanding the fundamental physical properties of this compound, such as its boiling and melting points, is a critical first step for its effective utilization in research and development, influencing everything from reaction conditions to purification strategies and formulation.

Physicochemical Properties of 2-(Hydroxymethyl)cyclobutanone

Precise experimental data for the boiling and melting points of **2-(Hydroxymethyl)cyclobutanone** (CAS No. 23107-52-0) are not readily available in published literature.^[1] However, computational methods provide reliable estimates for these crucial physical constants. These predicted values are invaluable for guiding experimental design and purification protocols.

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₂	[1]
Molecular Weight	100.12 g/mol	[1]
Predicted Boiling Point	224.9 ± 23.0 °C at 760 mmHg	N/A
Predicted Melting Point	25-27 °C	N/A

Note: The boiling and melting points are predicted values from chemical modeling software and should be considered as estimates. Experimental verification is recommended.

Theoretical Framework: Understanding the Physical Properties

The physical properties of a molecule are intrinsically linked to its structure. For **2-(Hydroxymethyl)cyclobutanone**, several key structural features influence its boiling and melting points:

- **Hydrogen Bonding:** The presence of a hydroxyl (-OH) group allows for intermolecular hydrogen bonding. This is a strong type of dipole-dipole interaction that requires significant energy to overcome, leading to a relatively high boiling point compared to molecules of similar molecular weight that cannot hydrogen bond.
- **Dipole-Dipole Interactions:** The carbonyl group (C=O) of the ketone is highly polarized, creating a significant dipole moment. This results in dipole-dipole interactions between molecules, further increasing the energy required to transition from a liquid to a gaseous state.
- **Molecular Weight:** With a molecular weight of 100.12 g/mol, van der Waals forces also contribute to the intermolecular attractions.
- **Molecular Symmetry and Packing:** The relatively compact and somewhat planar structure of the cyclobutanone ring, substituted with a flexible hydroxymethyl group, will influence how efficiently the molecules can pack into a crystal lattice, which in turn affects the melting point.

Experimental Determination of Physical Properties

For a compound where literature data is scarce, experimental determination of its physical properties is paramount. The following are standard, reliable methods for ascertaining the boiling and melting points of a novel or uncharacterized compound like **2-(Hydroxymethyl)cyclobutanone**.

Boiling Point Determination by the Capillary Method (Micro-Scale)

This method is ideal for small sample quantities and provides a good estimate of the boiling point.^{[2][3][4]} The principle relies on the definition of the boiling point as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[2]

Protocol:

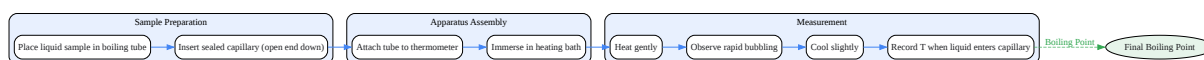
- **Sample Preparation:** A small amount (a few drops) of purified **2-(Hydroxymethyl)cyclobutanone** is placed in a small test tube or a specialized boiling point tube.
- **Capillary Insertion:** A melting point capillary tube is sealed at one end. The open end is then inserted into the liquid sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer with the bulb of the thermometer level with the sample. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a digital melting point apparatus with a boiling point function).
- **Heating:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary will be expelled, seen as a slow stream of bubbles.
- **Observation:** As the temperature approaches the boiling point, the vapor pressure of the sample increases, and the bubbling from the capillary becomes more rapid. The heat is then slightly reduced.
- **Boiling Point Reading:** The boiling point is the temperature at which the stream of bubbles just ceases and the liquid begins to be drawn into the capillary tube.^{[3][4]}

Melting Point Determination Using a Capillary Apparatus

The melting point of a solid is the temperature at which it transitions from a solid to a liquid. For pure crystalline solids, this transition occurs over a narrow temperature range.[5]

Protocol:

- **Sample Preparation:** A small amount of dry, crystalline **2-(Hydroxymethyl)cyclobutanone** is finely powdered.
- **Capillary Loading:** The open end of a melting point capillary tube is tapped into the powdered sample. The sample is then packed into the sealed end of the capillary by tapping the bottom of the tube on a hard surface or by dropping it through a long glass tube.[6] The packed sample should be 2-3 mm high.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of a melting point apparatus.[7]
- **Heating and Observation:**
 - For an unknown compound, a rapid heating rate is used to determine an approximate melting range.
 - A second, fresh sample is then heated slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.[6]
- **Melting Point Range:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is the end of the range.



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Caption: Workflow for Boiling Point Determination.

Significance in a Research and Development Context

The boiling and melting points are not merely physical constants; they are critical parameters in a professional research and development setting:

- **Purity Assessment:** A sharp, well-defined melting point range is a reliable indicator of high purity for a solid compound.^{[5][8]} Impurities will typically depress and broaden the melting range.
- **Purification Strategy:** Knowledge of the boiling point is essential for purification by distillation. For a thermally sensitive compound like **2-(Hydroxymethyl)cyclobutanone**, vacuum distillation at a reduced pressure and temperature may be necessary to prevent decomposition.
- **Reaction Condition Selection:** When used as a reactant, knowing the boiling point helps in selecting an appropriate solvent and reaction temperature to avoid loss of the material.
- **Drug Development:** In a pharmaceutical context, the melting point influences formulation development, solubility, and the stability of the active pharmaceutical ingredient (API).

Conclusion

While experimentally determined values for the boiling and melting points of **2-(Hydroxymethyl)cyclobutanone** are not currently prevalent in scientific literature, reliable predictions and established methodologies provide a strong foundation for its use in a laboratory setting. The unique structural characteristics of this compound, namely the presence of hydroxyl and carbonyl functionalities within a strained ring system, suggest a relatively high boiling point and a low melting point. For scientists and researchers, the ability to experimentally verify these properties is a fundamental skill that ensures the quality and integrity of their work, ultimately enabling the successful application of this versatile chemical building block in the synthesis of novel compounds.

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